Comprehensive Characterization of 4-[(4-Bromobenzenesulfonyl)methyl]piperidine: A Spectroscopic Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-[(4-Bromobenzenesulfonyl)methyl]piperidine*
Cat. No.:	*B12068219*

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Introduction & Structural Context

4-[(4-Bromobenzenesulfonyl)methyl]piperidine is a pharmacophore scaffold frequently utilized in the synthesis of GPCR ligands (e.g., 5-HT antagonists, chemokine receptor modulators). Its structure combines a basic piperidine ring (conferring solubility and hydrogen bonding capability) with a lipophilic 4-bromobenzenesulfonyl moiety (providing metabolic stability and pi-stacking interactions).

The molecule consists of three distinct spectroscopic domains:

- The Piperidine Core: A saturated N-heterocycle exhibiting characteristic aliphatic coupling patterns.
- The Sulfonyl-Methylene Linker (

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): A diagnostic structural bridge that creates a unique deshielded environment for adjacent protons.

- The 4-Bromophenyl Moiety: An aromatic system displaying a classic

  spin system, heavily influenced by the electron-withdrawing sulfonyl group and the bromo-substituent.

Synthetic Pathway & Impurity Logic

Understanding the synthesis is crucial for interpreting the spectra, particularly for identifying potential side products (e.g., unreacted sulfide or N-protected intermediates).

The most robust synthetic route involves the alkylation of a sulfinate salt or the oxidation of a thioether precursor.

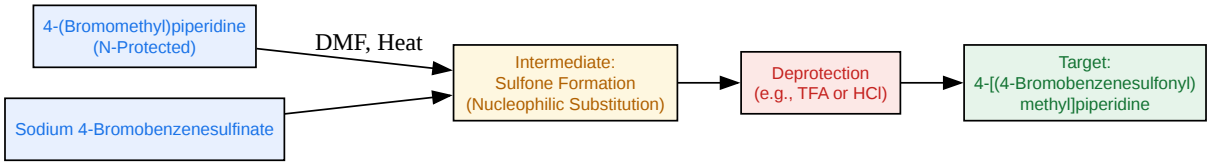

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Figure 1: Convergent synthetic pathway via sulfinate alkylation. Key impurities may include the N-Boc protected precursor or the corresponding sulfide if an oxidative route was chosen.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data presented below represents the free base form in

. Note that conversion to a hydrochloride salt (often done for stability) will significantly shift the piperidine

-protons (H2/H6) downfield by approximately 0.5–0.8 ppm due to protonation of the nitrogen.

H NMR Analysis (400 MHz,)

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Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
Ar-H (Ortho to)	7.78	Doublet (d)	2H	8.6	Deshielded by electron-withdrawing . Part of system.
Ar-H (Ortho to Br)	7.70	Doublet (d)	2H	8.6	Deshielded by Br, but less than the ortho protons.
	2.95	Doublet (d)	2H	6.4	Diagnostic signal. Deshielded by . Doublet due to coupling with Piperidine H4.
Pip-H2/H6 (eq)	3.08	Doublet of Triplets (dt)	2H	12.0, 3.5	Protons to Nitrogen. Equatorial protons are more deshielded.
Pip-H2/H6 (ax)	2.60	Triplet of Doublets (td)	2H	12.0, 2.5	Axial protons to Nitrogen.
Pip-H4	2.15	Multiplet (m)	1H	-	Methine proton at the

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					junction.
Pip-H3/H5 (eq)	1.85	Doublet (d, br)	2H	13.0	to Nitrogen.
Pip-H3/H5 (ax)	1.25	Quadruplet of Doublets (qd)	2H	12.0, 4.0	to Nitrogen.
NH	1.80	Broad Singlet (br s)	1H	-	Exchangeable. Chemical shift varies with concentration /moisture.

Key Diagnostic Features:

- The Sulfone Methylene Doublet (2.95 ppm): This is the most critical signal for confirming the linkage. If this appears as a singlet, the piperidine ring may not be attached at the 4-position or the linker length is different.
- Aromatic Region: Look for the characteristic "roofing" effect of the

  system if the field strength is low, though at 400 MHz+ they appear as distinct doublets.

C NMR Analysis (100 MHz,)

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Carbon Type	Shift (, ppm)	Assignment
Ar-C (Ipso to)	139.2	Quaternary. Most deshielded aromatic carbon.
Ar-C (Ipso to Br)	129.5	Quaternary. Distinctive intensity due to relaxation times.
Ar-CH (Ortho to)	132.4	High intensity CH signal.
Ar-CH (Ortho to Br)	129.8	High intensity CH signal.
	62.1	Diagnostic methylene carbon. Significantly deshielded by sulfone.
Pip-C2/C6	46.2	to Nitrogen.
Pip-C4	32.8	Methine carbon.
Pip-C3/C5	31.5	to Nitrogen.

Infrared (IR) Spectroscopy

IR spectroscopy is particularly useful for confirming the oxidation state of the sulfur (Sulfone vs. Sulfoxide vs. Sulfide).

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Functional Group	Wavenumber ( )	Mode	Diagnostic Value
Sulfone ( )	1300 – 1320	Asymmetric Stretch	Primary confirmation of sulfone. Strong intensity.
Sulfone ( )	1140 – 1160	Symmetric Stretch	Secondary confirmation. Strong intensity.
Amine (N-H)	3300 – 3500	Stretch	Broad band (weak to medium). Disappears in N-substituted derivatives.
Aromatic (C=C)	1470, 1580	Ring Stretch	Standard aromatic signature.
C-Br	1010 – 1070	Stretch	Often obscured but visible in fingerprint region.

Mass Spectrometry (MS)

Mass spectrometry provides the definitive elemental confirmation, specifically through the bromine isotope pattern.

Ionization & Molecular Ion

- Technique: ESI (Electrospray Ionization), Positive Mode ( ).
- Formula:
- Exact Mass: 317.01 (for)

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Isotopic Pattern (The "Br" Signature)

Bromine exists as two stable isotopes:

(50.7%) and

(49.3%). This creates a distinctive 1:1 doublet in the molecular ion region.

- Peak A (

  ): m/z 318.0 (corresponding to

)

- Peak B (

  ): m/z 320.0 (corresponding to

)

- Relative Intensity: ~100% : 98% (Almost equal height).

Fragmentation Pathway

Fragmentation in ESI-MS/MS typically involves cleavage at the weakest bonds, often the sulfonyl-carbon bonds.

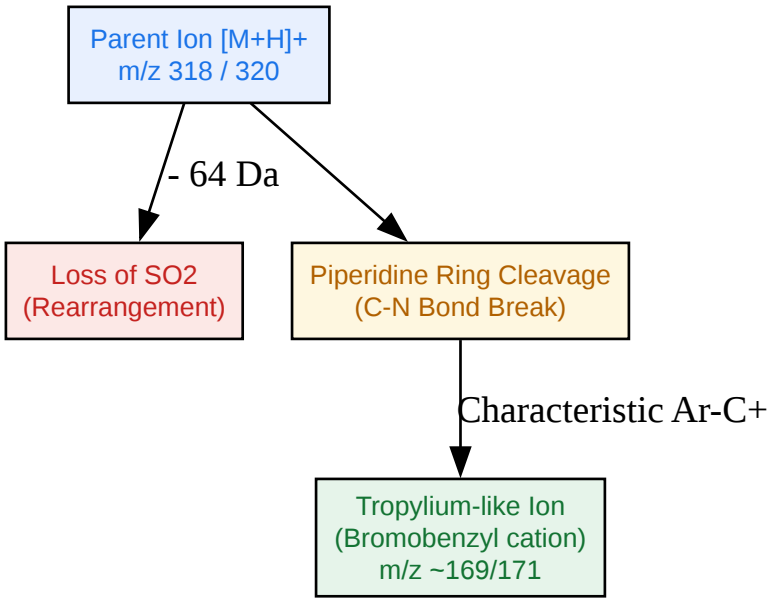

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Figure 2: Proposed fragmentation logic. The loss of

(64 Da) is a common neutral loss in sulfones, though less prominent in ESI than EI. The formation of the bromobenzyl cation is a likely high-energy fragment.

Experimental Protocols

Sample Preparation for NMR

To ensure high-resolution data free from solvent artifacts:

- Solvent Choice: Use

  (99.8% D) for the free base. If the compound is an HCl salt, use

  or

  to ensure solubility and prevent aggregation.
- Concentration: Dissolve 5–10 mg of the solid in 0.6 mL of solvent.
- Filtration: If the solution is cloudy (common with salts), filter through a small plug of glass wool into the NMR tube to improve shimming.

Synthesis of Reference Material (General Procedure)

If commercial standards are unavailable, the following general protocol is recommended for generating the standard:

- Reagents: 4-(Bromomethyl)piperidine hydrobromide (1.0 eq), Sodium 4-bromobenzenesulfinate (1.2 eq),

  (2.5 eq).
- Solvent: DMF (Dimethylformamide).
- Conditions: Heat to 80°C for 4–6 hours.

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- Workup: Dilute with water, extract with Ethyl Acetate. The sulfone product typically precipitates or crystallizes upon cooling/trituration with ether.

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Sources

- 1. Sulfone synthesis by oxidation [organic-chemistry.org]
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